

Commercial Sources and Availability of p,p'-DDE-d8: A Technical Guide

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Compound of Interest

Compound Name: *p,p'*-DDE-d8

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial sources, availability, and technical specifications of p,p'-Dichlorodiphenyldichloroethylene-d8 (**p,p'-DDE-d8**). This deuterated internal standard is critical for the accurate quantification of p,p'-DDE, a persistent metabolite of the insecticide DDT, in various matrices. This guide is intended to assist researchers, scientists, and drug development professionals in sourcing high-quality **p,p'-DDE-d8** for their analytical needs.

Introduction to p,p'-DDE-d8

p,p'-DDE-d8 is a stable isotope-labeled form of p,p'-DDE, where eight hydrogen atoms have been replaced with deuterium. Its chemical formula is C₁₄Cl₄D₈, and its CAS number is 93952-19-3. Due to its similar chemical and physical properties to the native compound, **p,p'-DDE-d8** is an ideal internal standard for quantitative analysis using techniques such as gas chromatography-mass spectrometry (GC-MS). The use of a deuterated internal standard corrects for variations in sample preparation and instrument response, leading to more accurate and reliable results.

Commercial Availability

A number of chemical suppliers specialize in the provision of analytical and reference standards, including **p,p'-DDE-d8**. These companies offer the compound in various formats, such as neat (pure) form or as a solution in a specified solvent and concentration. The choice of product will depend on the specific requirements of the analytical method.

Below is a summary of commercially available **p,p'-DDE-d8** products. Please note that availability and product specifications are subject to change, and it is recommended to consult the suppliers' websites for the most current information.

Supplier	Product Name/Number	Format	Concentration	Available Quantities
LGC Standards	4,4'-DDE D8	Solution	100 µg/mL in Acetone	1 mL
HPC Standards	D8-4,4'-DDE	Neat	-	10 mg
D8-4,4'-DDE solution	Solution	100 µg/mL in Acetone	1 mL	
MedChemExpress	p,p'-DDE-d8	Neat	-	1 mg, 5 mg

Technical Specifications

The quality of an internal standard is paramount for accurate analytical measurements. Key technical specifications for **p,p'-DDE-d8** include chemical purity and isotopic enrichment. While specific values are lot-dependent and should be confirmed with a Certificate of Analysis (CoA) from the supplier, typical purities for reference standards are ≥98%. Isotopic enrichment, which indicates the percentage of deuterium incorporation, is also a critical parameter.

Experimental Protocols: Use as an Internal Standard in GC-MS Analysis

p,p'-DDE-d8 is commonly employed as an internal standard in the analysis of environmental and biological samples for the presence of p,p'-DDE. The following provides a generalized

workflow for its use in a GC-MS method.

Sample Preparation

A known amount of **p,p'-DDE-d8** internal standard is spiked into the sample at the beginning of the extraction process. This allows for the correction of any analyte loss during sample preparation steps such as liquid-liquid extraction (LLE) or solid-phase extraction (SPE).

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

The sample extract containing both the native p,p'-DDE and the deuterated internal standard is then injected into the GC-MS system. The gas chromatograph separates the compounds based on their volatility and interaction with the stationary phase of the GC column. The mass spectrometer then detects and quantifies the separated compounds.

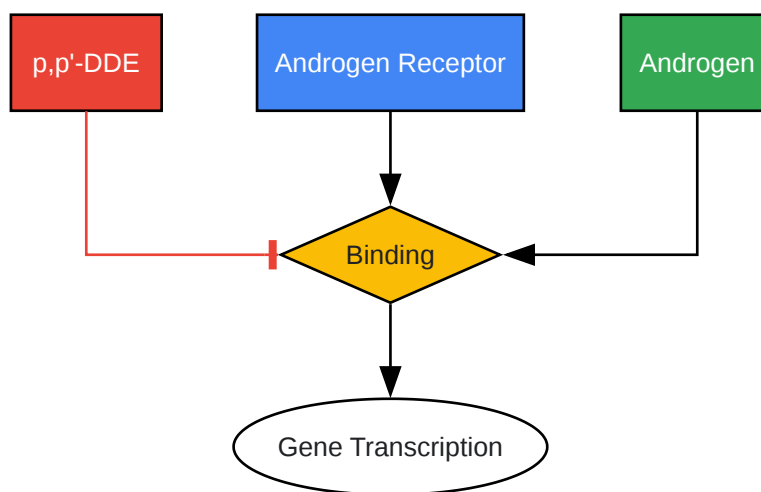
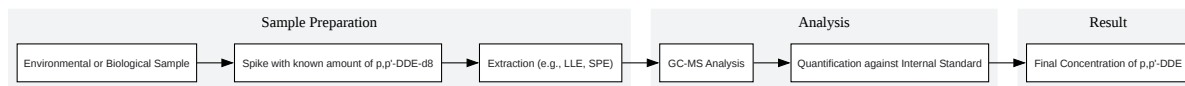
In selected ion monitoring (SIM) mode, the mass spectrometer is set to monitor specific ions characteristic of p,p'-DDE and **p,p'-DDE-d8**. For **p,p'-DDE-d8**, a common ion monitored is m/z 326.^[1]

Quantification

The concentration of p,p'-DDE in the sample is determined by comparing the peak area of the native analyte to the peak area of the deuterated internal standard. A calibration curve is generated using standards containing known concentrations of p,p'-DDE and a constant concentration of **p,p'-DDE-d8**.

Logical Workflow for using p,p'-DDE-d8 as an Internal Standard

The following diagram illustrates the typical workflow for using **p,p'-DDE-d8** as an internal standard in a quantitative analytical method.



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References

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